

Barium peroxide synthesis from barium oxide mechanism

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Compound of Interest

Compound Name: Barium peroxide

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An In-depth Technical Guide on the Synthesis of **Barium Peroxide** from Barium Oxide: Mechanism and Experimental Protocols

For Researchers, Scientists, and Drug Development Professionals

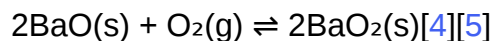
This technical guide provides a comprehensive overview of the synthesis of **barium peroxide** (BaO_2) from barium oxide (BaO), with a focus on the underlying reaction mechanism, experimental methodologies, and relevant thermodynamic and kinetic data. This document is intended to serve as a valuable resource for professionals in research and development who require a detailed understanding of this important inorganic reaction.

Introduction

Barium peroxide is a significant inorganic peroxide that has historically been pivotal in the production of pure oxygen via the Brin process.[1][2] Today, it continues to find applications as a strong oxidizing agent in various fields, including pyrotechnics and as a precursor for other chemical syntheses.[3][4] The synthesis of **barium peroxide** from barium oxide is a reversible gas-solid reaction that is highly dependent on temperature and oxygen partial pressure. A thorough understanding of its mechanism and the precise control of reaction conditions are crucial for achieving high yields and purity.

Reaction Mechanism

The synthesis of **barium peroxide** from barium oxide proceeds through the direct oxidation of BaO in the presence of oxygen. The overall reaction is as follows:



This reaction is reversible and exothermic in the forward direction.[4] The formation of **barium peroxide** is favored at lower temperatures, typically around 500-600°C, while the decomposition back to barium oxide and oxygen predominates at temperatures above 820°C.[4][5]

The mechanism of this reaction involves the uptake of oxygen into the barium oxide crystal lattice.[6] Density Functional Theory (DFT) calculations suggest that the incorporation of oxygen as a peroxide ion (O_2^{2-}) within the BaO lattice is an energetically favorable process.[6] The reaction kinetics on the surface of Ba-containing perovskite materials, which have been studied as a proxy for understanding oxygen activation, indicate that the formation and decomposition of BaO_2 play a critical role in the overall oxygen exchange process.[7] Studies on the BaO_2/BaO redox cycle have suggested that the rate-controlling step of BaO oxidation follows zero-order kinetics.[8]

A simplified representation of the reaction pathway can be visualized as follows:

Figure 1. Simplified Reaction Pathway for Barium Peroxide Synthesis

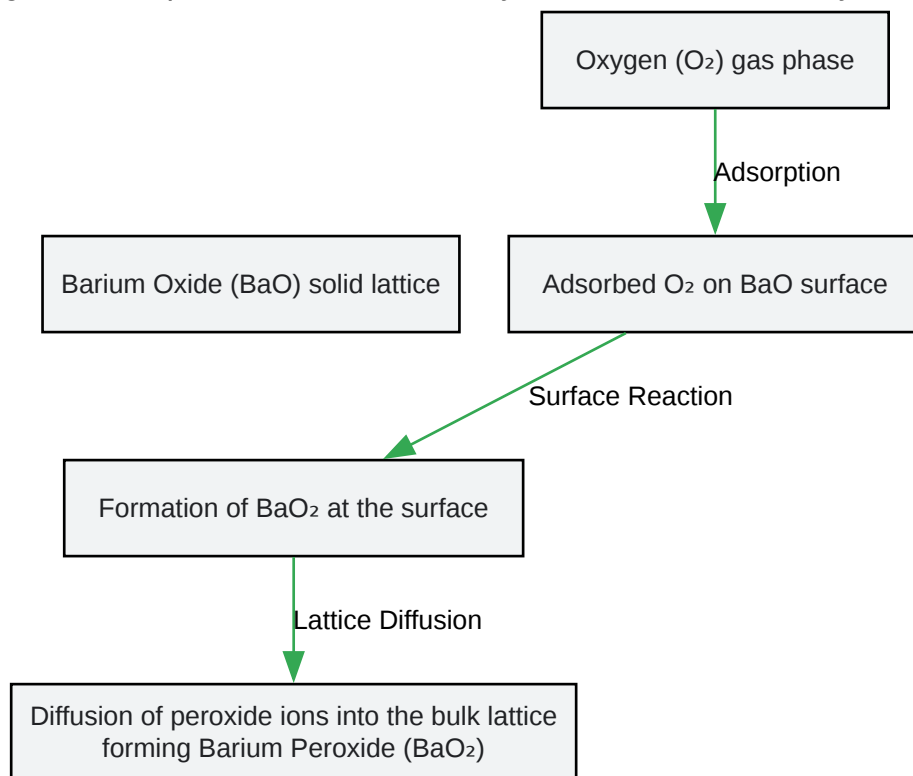
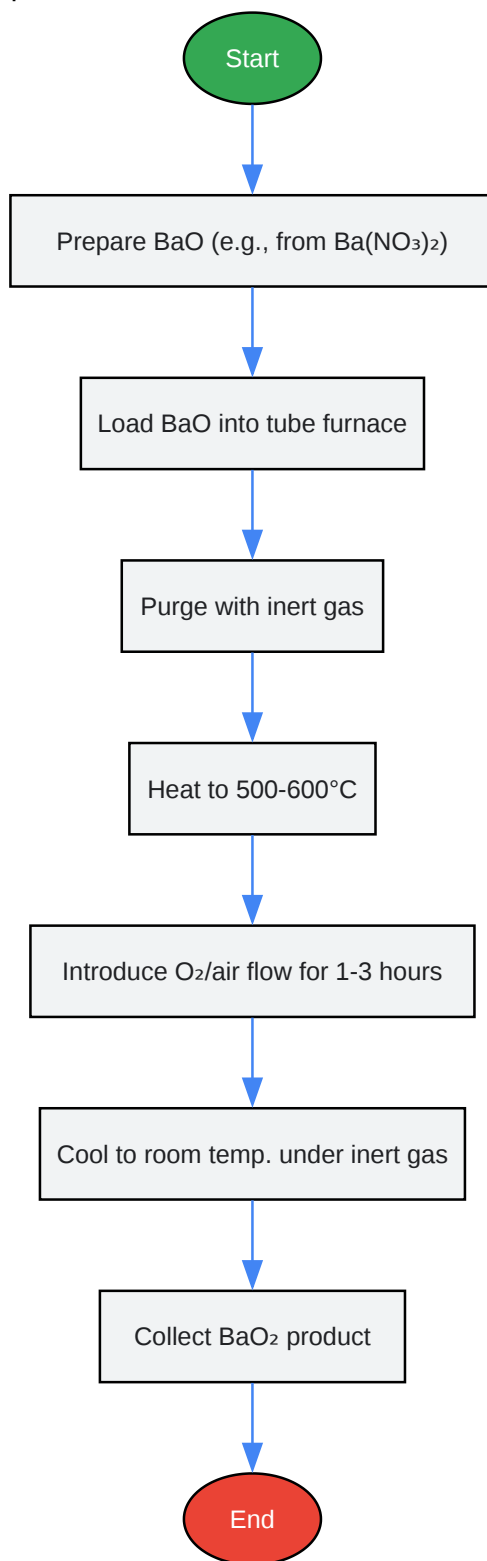


Figure 2. Experimental Workflow for Direct Oxidation of BaO

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